

A Comparative Guide to Helium Solubility Models and Experimental Data

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For researchers, scientists, and drug development professionals, an accurate understanding of helium solubility is crucial in a variety of applications, from cryogenic processes to biological systems. This guide provides an objective comparison of common helium solubility models against experimental data, offering a clear overview of their performance and the methodologies used to obtain this data.

Experimental Determination of Helium Solubility

The foundation of validating any solubility model lies in precise and reliable experimental data. Various methods are employed to measure the solubility of helium in different liquids. The choice of method often depends on the solvent, temperature, and pressure conditions.

Experimental Protocols

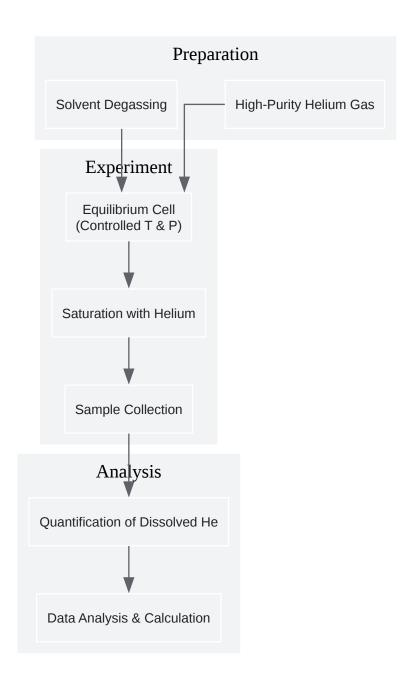
Two prevalent methods for determining gas solubility are the saturation method and the extraction method.

• Saturation Method (Volumetric or Gravimetric): This is a common technique where a liquid is saturated with the gas at a specific temperature and pressure. The amount of dissolved gas is then determined by measuring the volume or mass change. A typical experimental setup involves a thermostated equilibrium cell where the solvent is brought into contact with helium. Vigorous stirring or agitation is crucial to ensure equilibrium is reached. The volume of gas absorbed by the liquid is measured using a gas burette.



Extraction Method (Gas Chromatography): In this method, a known volume of the liquid with
dissolved helium is sampled and the dissolved gas is subsequently extracted. The amount of
extracted helium is then quantified, typically using a gas chromatograph with a thermal
conductivity detector (TCD). This method is particularly useful for measuring low solubilities.

A general workflow for the experimental determination of helium solubility is illustrated below.



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A simplified workflow for the experimental determination of helium solubility.

Helium Solubility Models: A Comparative Overview

Several theoretical and empirical models have been developed to predict the solubility of helium in various solvents. These models range from simple empirical correlations to more complex theories based on statistical mechanics.

Henry's Law

For dilute solutions of gases in liquids, the solubility can often be described by Henry's Law, which states that the partial pressure of the gas above the liquid is directly proportional to its concentration in the liquid.[1][2]

Equation:P = kH * x

Where:

- P is the partial pressure of the gas.
- kH is the Henry's Law constant, which is a function of temperature and the specific gassolvent pair.
- x is the mole fraction of the dissolved gas.

The Henry's law constant for helium in water at 30 °C is approximately 3.7×10^{-4} M/atm.[1] The solubility of permanent gases like helium generally decreases with increasing temperature around room temperature.[2] However, in aqueous solutions, the Henry's law solubility constant for many gases, including helium, goes through a minimum. For helium, this minimum occurs at about $30 \, ^{\circ}$ C.[2]

Krichevsky-Kasarnovsky Equation

At high pressures, the simple form of Henry's Law may not be adequate. The Krichevsky-Kasarnovsky equation extends Henry's Law to account for the effect of pressure on the fugacity of the dissolved gas.[3][4][5]

Equation: $ln(f2/x2) = ln(kH) + (V2_inf * P) / RT$



Where:

- f2 is the fugacity of the solute gas.
- x2 is the mole fraction of the dissolved gas.
- kH is the Henry's Law constant.
- V2_inf is the partial molar volume of the gas at infinite dilution.
- P is the total pressure.
- R is the ideal gas constant.
- T is the absolute temperature.

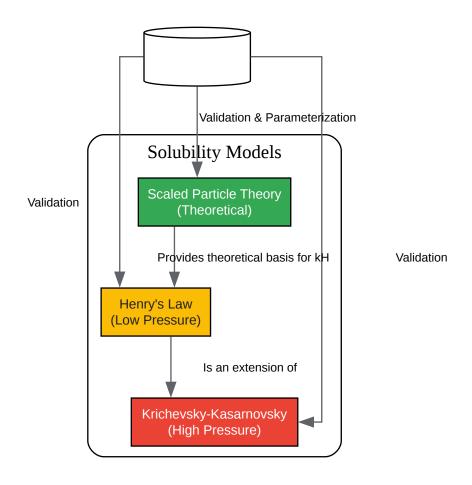
The solubilities of helium in water have been shown to follow the Krichevsky-Kasarnovsky equation at pressures up to 300 atmospheres.[6]

Scaled Particle Theory (SPT)

Scaled Particle Theory is a more fundamental approach based on statistical mechanics that can be used to predict the solubility of gases in liquids.[7][8][9][10] SPT models the solution process in two steps: first, the creation of a cavity in the solvent of the size of the solute molecule, and second, the interaction of the solute molecule with the solvent molecules. The theory has been shown to give excellent agreement with experimental data for a range of solvents.[7]

The relationship between different modeling approaches and experimental data is depicted in the following diagram.





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Relationship between experimental data and solubility models.

Experimental Data vs. Model Predictions

The following tables summarize experimental data for helium solubility in various solvents and compare them with the predictions of different models where available.

Helium Solubility in Water



Temperature (°C)	Pressure (atm)	Experimental Solubility (mole fraction x 10 ⁶)	Reference
25	1	7.9	[11]
30	1.5	8.2	[1]
50	100	10.3	[12]
75	100	11.2	[12]
37	up to 300	Follows Krichevsky- Kasarnovsky	[6]

Helium Solubility in Alcohols at 25°C

Solvent	Mole Fraction of Alcohol	Experimental Henry's Constant (kH / GPa)
Methanol	1.0	2.13
Ethanol	1.0	2.68
1-Propanol	1.0	2.95
2-Propanol	1.0	3.54
Methanol-Water	0.5	4.32
Ethanol-Water	0.5	6.25

Data for alcohols is derived from studies on mixed solvent systems and pure components.[13] [14][15]

Helium Solubility in Cryogenic Solvents



Solvent	Temperature (K)	Pressure (MPa)	Experimental Solubility (mole fraction)	Reference
Liquid Nitrogen	72.0 - 119.6	0.5 - 9.9	Correlated with a standard deviation of 6.9%	[16]
Liquid Methane	-	-	Data available for correlation	[17]

Conclusion

The choice of a suitable model for predicting helium solubility depends on the specific conditions of the system, including the solvent, temperature, and pressure. For low-pressure applications in many common solvents, Henry's Law provides a simple and often accurate estimation.[1][2] For high-pressure systems, the Krichevsky-Kasarnovsky equation offers a more robust framework by accounting for the partial molar volume of helium.[4][6] For a more fundamental and predictive approach, especially when experimental data is scarce, Scaled Particle Theory can be a powerful tool, providing good agreement with experimental results for a variety of systems.[7][9] Ultimately, the validation of any model against reliable experimental data is paramount for ensuring the accuracy of solubility predictions in scientific and industrial applications.

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